

An In-depth Technical Guide to 5-Hydroxypentanal

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Compound of Interest

Compound Name: 5-Hydroxypentanal

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Hydroxypentanal**, a bifunctional organic compound of interest in various fields of chemical synthesis and research. This document details its chemical and physical properties, experimental protocols for its synthesis, and its applications, particularly as an intermediate in the development of pharmaceuticals and agrochemicals.

Core Chemical and Physical Properties

5-Hydroxypentanal, also known as 5-hydroxyvaleraldehyde, is an aliphatic organic compound that features both a hydroxyl (-OH) and an aldehyde (-CHO) functional group. Its bifunctionality makes it a versatile building block in organic synthesis.^[1] The molecular formula of **5-Hydroxypentanal** is C₅H₁₀O₂.^{[1][2][3][4]} The molecular weight is approximately 102.13 g/mol .^{[1][2][3][5][4][6]}

A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O ₂	[2] [3] [4]
Molecular Weight	102.13 g/mol	[1] [2] [3] [4] [6]
CAS Number	4221-03-8	[2] [3]
IUPAC Name	5-hydroxypentanal	[1] [6]
Density	1.055 g/cm ³ (at 25 °C)	[3]
Boiling Point	115–122 °C (at 15 mmHg)	[3]
Refractive Index	1.453 (at 20 °C)	[3]

Synthesis of 5-Hydroxypentanal

5-Hydroxypentanal can be synthesized through various methods. One common and effective laboratory-scale method is the hydration of 2,3-dihydropyran.[\[1\]](#)[\[2\]](#)[\[3\]](#) Additionally, it can be produced through the reductive amination of biomass-derived precursors, a method noted for its high yield.[\[1\]](#)

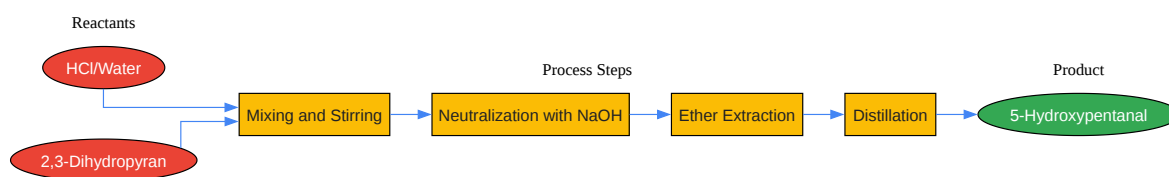
This protocol is adapted from a procedure described in Organic Syntheses.[\[2\]](#)

Materials:

- 2,3-Dihydropyran (100 g)
- Concentrated Hydrochloric Acid (25 ml)
- Water (300 ml)
- 20% Sodium Hydroxide solution
- Phenolphthalein indicator
- Diethyl ether

Procedure:

- In a 1-liter three-necked flask equipped with a Hershberg stirrer, combine 300 ml of water and 25 ml of concentrated hydrochloric acid.[2]
- Add 100 g of 2,3-dihydropyran to the acid solution.[2] The order of addition is important.[2]
- Stir the mixture vigorously. The solution will become homogeneous in approximately 5-10 minutes.[2] Continue stirring for an additional 20 minutes.[2]
- Add a few drops of phenolphthalein indicator to the solution.[2]
- Neutralize the acid by adding 20% sodium hydroxide solution until a faint pink color persists.[2]
- Transfer the solution to a continuous extractor and extract with diethyl ether for approximately 16 hours.[2]
- Collect the ether extract and remove the ether by distillation under reduced pressure using a water pump.[2]
- Distill the remaining residue at a pressure of about 10 mm. The product will distill as a clear, colorless, viscous oil at 62–66°C/9–10 mm.[2]
- The expected yield is between 90–95 g (74–79%).[2]



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Caption: Workflow for the synthesis of **5-Hydroxypentanal**.

Applications in Research and Development

5-Hydroxypentanal serves as a valuable intermediate in the synthesis of a variety of more complex molecules.^[1] Its dual functionality allows it to participate in a range of chemical reactions, including oxidation to carboxylic acids, reduction to diols, and condensation reactions with amines to form imines.^[1]

Key Application Areas:

- **Pharmaceutical Synthesis:** It is an important intermediate in the manufacturing of various pharmaceuticals.^[1]
- **Agrochemical Synthesis:** It is also utilized in the production of agrochemicals.^[1]
- **Biomass Conversion:** The compound is explored for its role in biomass conversion processes, contributing to the field of sustainable chemistry.^[1]
- **Chemical Research:** It is widely used in research to study the reactions of aldehydes and alcohols.^[1] For instance, it can be used to produce other chemical compounds like 5-Amino-1-pentanol.^[3]

While **5-Hydroxypentanal** is a key synthetic intermediate, specific signaling or metabolic pathways in which it is a primary component are not extensively documented in publicly available literature. Its primary role in a research and drug development context is as a versatile starting material for the construction of more complex molecular architectures.

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